

# Application Notes and Protocols: Effective Dosage of LEP(116-130)(mouse) in Mice

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## Compound of Interest

Compound Name: LEP(116-130)(mouse)

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Audience: Researchers, scientists, and drug development professionals.

These notes provide a comprehensive overview of the effective dosage and experimental protocols for the in vivo administration of the mouse leptin fragment LEP(116-130) in mice, based on published research.

## Introduction

LEP(116-130) is a synthetic peptide fragment corresponding to amino acid residues 116-130 of mouse leptin.<sup>[1][2][3]</sup> It has been demonstrated to possess biological activity, influencing body weight, food intake, and glucose metabolism in mouse models of obesity and diabetes.<sup>[4][5][6]</sup> Notably, its mechanism of action may not involve the long isoform of the leptin receptor (OB-Rb), suggesting a distinct signaling pathway from the full-length leptin protein.<sup>[2][7]</sup>

## Data Presentation: Efficacy of LEP(116-130)

### Administration

The following tables summarize the quantitative data from key studies investigating the effects of LEP(116-130) in mice.

Table 1: Effect of LEP(116-130) on Body Weight in ob/ob Mice

Duration of Treatment	Dosage	Mouse Strain	Initial Body Weight (g)	Change in Body Weight (%)	Reference
7 days	1 mg/day, i.p.	Female C57BL/6J ob/ob	~61.3	-13.8%	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
28 days	1 mg/day, i.p.	Female C57BL/6J ob/ob	~61.3	-3.4%	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

Table 2: Effect of LEP(116-130) on Food Intake and Blood Glucose

Parameter	Duration of Treatment	Dosage	Mouse Strain	Observed Effect	Reference
Food Intake	28 days	1 mg/day, i.p.	Female C57BL/6J ob/ob	Reduced by ~15-17.2%	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Blood Glucose	6 days	1 mg/day, i.p.	Female C57BLKS/J- m db/db	Significantly reduced by ~100 mg/dL	<a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols

The following are detailed methodologies for key experiments involving the administration of LEP(116-130) to mice.

### Protocol 1: Assessment of LEP(116-130) on Body Weight and Food Intake in ob/ob Mice

This protocol is based on the methodology described by Grasso et al. (1997).[\[4\]](#)[\[5\]](#)[\[6\]](#)

#### 1. Animal Model:

- Female C57BL/6J ob/ob mice, which lack endogenously circulating active leptin, are used.[1][4][5]

- Mice are typically housed individually to allow for accurate food intake measurement.

## 2. Materials:

- LEP(116-130) (mouse) peptide
- Sterile vehicle solution (e.g., phosphate-buffered saline, PBS, pH 7.2)
- Syringes and needles for intraperitoneal (i.p.) injection
- Animal scale for daily body weight measurement
- Metabolic cages for food intake measurement

## 3. Procedure:

- Acclimatization: Allow mice to acclimate to their housing conditions for a specified period before the experiment begins.
- Peptide Preparation: Dissolve LEP(116-130) in the vehicle to a final concentration for a 1 mg dose per injection volume (e.g., 200  $\mu$ L).
- Dosing Regimen: Administer a daily intraperitoneal injection of 1 mg of LEP(116-130) or vehicle to the control group.[4][5][6]
- Data Collection:
  - Measure and record the body weight of each mouse daily.[5]
  - Measure and record food consumption daily.
- Duration: The study can be conducted for short-term (e.g., 7 days) or long-term (e.g., 28 days) assessments.[4][5][6]

## Protocol 2: Evaluation of LEP(116-130) on Blood Glucose in db/db Mice

This protocol is adapted from studies on db/db mice, which are resistant to leptin due to a defective OB-Rb.[7]

### 1. Animal Model:

- Homozygous female C57BLKS/J-m db/db mice, which do not express the long form of the leptin receptor (OB-Rb).[7]

### 2. Materials:

- LEP(116-130) (mouse) peptide
- Sterile vehicle solution
- Syringes and needles for i.p. injection
- Blood glucose monitoring system (glucometer and test strips)
- Lancets or other appropriate tools for tail vein blood collection

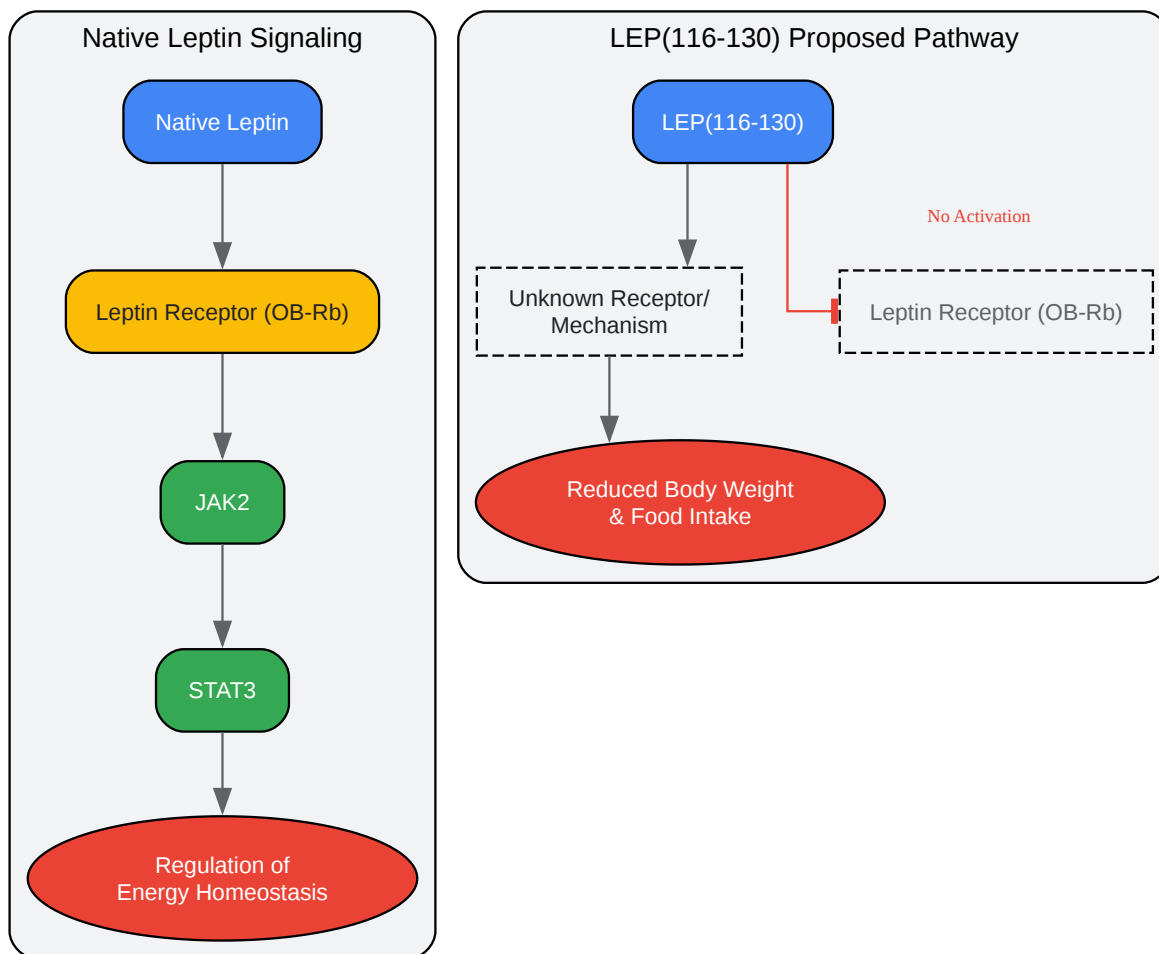
### 3. Procedure:

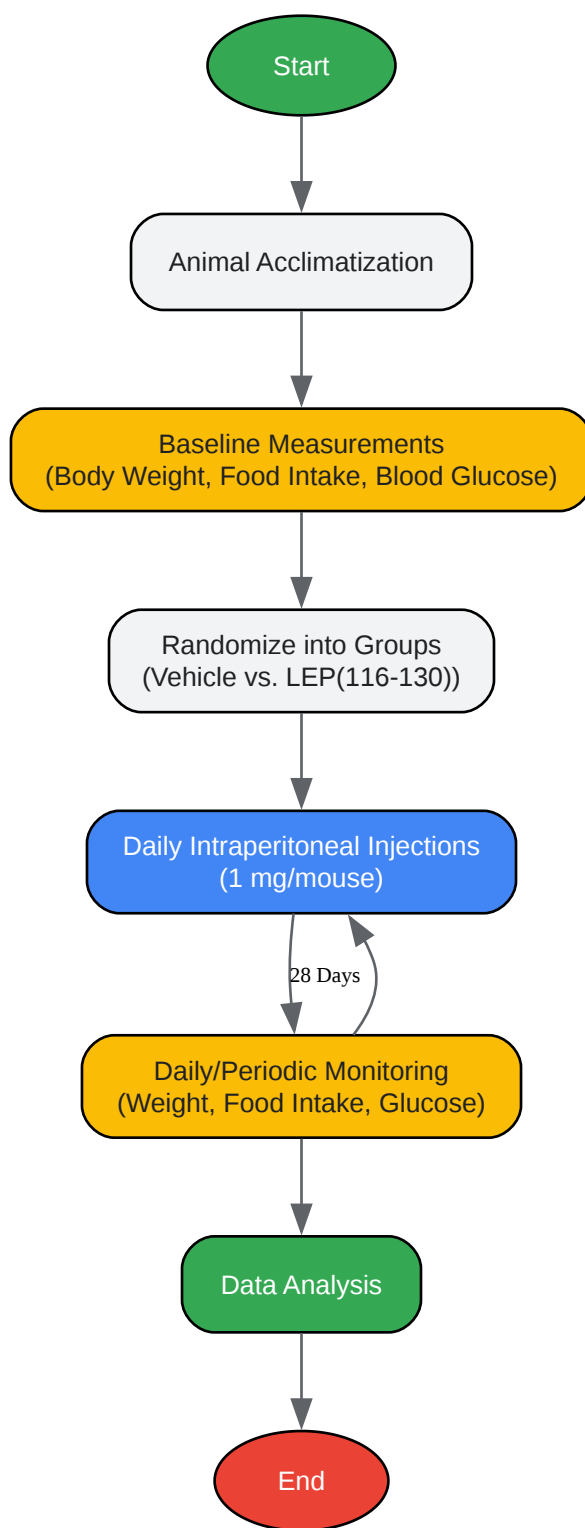
- Baseline Measurement: Prior to the first injection, measure and record the baseline blood glucose levels from the tail vein.[8]
- Dosing Regimen: Administer a daily intraperitoneal injection of 1 mg of LEP(116-130) or vehicle.[8]
- Blood Glucose Monitoring: Collect blood from the tail vein at specified intervals (e.g., every 2 days) to monitor changes in blood glucose levels.[8]
- Duration: Typically, these studies are conducted over several days (e.g., 6 days) to observe significant changes in glycemic control.[8]

## Mandatory Visualization

### Signaling Pathway Diagram

The following diagram illustrates the proposed signaling distinction between native leptin and the LEP(116-130) fragment. While native leptin primarily signals through the OB-Rb receptor, studies suggest that LEP(116-130) exerts its biological effects through a different, yet to be fully elucidated, pathway.<sup>[7]</sup>





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